

Spinosyn-Analoga im Vergleich: Ein Leitfaden zur insektiziden Aktivität

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Spinosine

Cat. No.: B1194846

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Vergleich der biologischen Aktivität von Spinosin, einer Klasse von natürlich vorkommenden insektiziden Wirkstoffen, mit seinen synthetischen Analoga. Die hier präsentierten Daten, experimentellen Protokolle und Signalweg-Visualisierungen sollen Forschern als Ressource für die Entwicklung neuer und wirksamerer Insektizide dienen.

Spinosyne, die aus dem Bodenbakterium *Saccharopolyspora spinosa* fermentativ gewonnen werden, sind für ihr einzigartiges Wirkprinzip und ihr günstiges Umweltprofil bekannt.^{[1][2][3]} Spinosad, eine Mischung aus den beiden aktivsten natürlichen Spinosynen, Spinosyn A und Spinosyn D, war das erste kommerzialisierte Produkt dieser Klasse.^[4] Die Forschung hat seitdem eine Vielzahl von synthetischen Analoga, sogenannte Spinosoide, hervorgebracht, mit dem Ziel, die Wirksamkeit, das Wirkungsspektrum und die Stabilität zu verbessern.^{[1][5]}

Quantitative Analyse der insektiziden Aktivität

Die insektizide Potenz von Spinosynen und ihren Analoga wird typischerweise durch die Bestimmung der letalen Konzentration (LC50) oder der letalen Dosis (LD50) gegen verschiedene Schadinsekten ermittelt. Die folgende Tabelle fasst quantitative Daten aus veröffentlichter Literatur zusammen und vergleicht die Aktivität von Spinosyn A und D mit ausgewählten synthetischen Analoga.

Tabelle 1: Vergleichende insektizide Aktivität (LC50) von Spinosynen und Analoga gegen *Heliothis virescens* (Tabakknospenwurm)

Verbindung	Modifikation	LC50 (ppm)	Quelle
Natürliche Spinosyne			
Spinosyn A	-	0.3	[5][6]
Spinosyn D	C6-Methyl	Geringfügig weniger aktiv als Spinosyn A	[6][7]
Synthetische Analoga (Spinosoide)			
3'-O-Ethyl-Spinosyn A	3'-O-Ethyl an der Rhamnose	0.03	[5]
2'-H-Spinosyn A	2'-Desmethoxy an der Rhamnose	0.23	[5]
2'-O-Ethyl-Spinosyn A	2'-O-Ethyl an der Rhamnose	0.30	[5]
3'-O-n-Butyl-Spinosyn A	3'-O-n-Butyl an der Rhamnose	0.38	[5]
Spinosyn Q	3'-OH, 5-Me an der Rhamnose	0.5	[5]
Spinosyn O	4'-OH, 5-Me an der Rhamnose	1.4	[5]
Spinosyn K	4'-OH an der Rhamnose	3.5	[5]
Spinosyn E	5-Me an der Rhamnose	4.6	[5]
N-Demethyl-Spinosyn D	N-Demethyl am Forosamin	5.6	[5]
Spinosyn H	3'-OH an der Rhamnose	5.7	[5]
N,N-Didemethyl-Spinosyn K	N,N-Didemethyl am Forosamin, 4'-OH an	7.4	[5]

der Rhamnose

Spinosyn M	3'-OH an der Rhamnose, C5-H	22.6	[5]
Spinosyn W	3',4'-diOH, 5-Me an der Rhamnose	>64	[5]

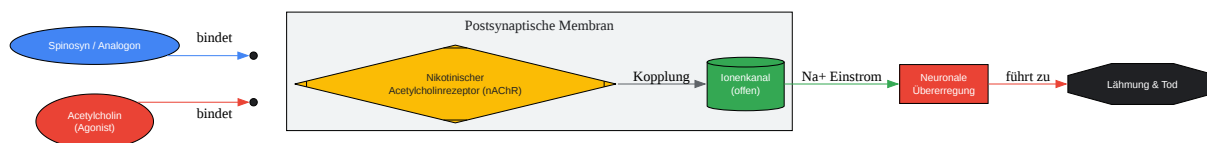
Tabelle 2: Vergleichende insektizide Aktivität (LC50) von Spinosad und Spinetoram gegen verschiedene Schädlinge

Verbindung	Schädling	LC50	Quelle
Spinosad	Spodoptera frugiperda	6.23 ppm	[8]
Spinetoram	Spodoptera frugiperda	0.63 µg/mL	[9]
Spinosad	Helicoverpa armigera	0.17 µg a.i./cm ²	[10]
Spinetoram	Helicoverpa armigera	0.11 µg a.i./cm ²	[10]
Spinosad	Plutella xylostella	Frühere Studien zeigten niedrigere LC50-Werte	[11]
Spinetoram	Plutella xylostella	0.788% (24h), 0.0478% (48h), 0.331% (72h)	[11]

Wirkmechanismus: Allosterische Modulation des nikotinischen Acetylcholinrezeptors

Spinosyne wirken primär als allosterische Modulatoren an nikotinischen Acetylcholinrezeptoren (nAChRs) im zentralen Nervensystem von Insekten.[4] Im Gegensatz zu anderen Insektiziden wie Neonicotinoiden, die an der orthosterischen Acetylcholin-Bindungsstelle angreifen, binden Spinosyne an einer distinkten allosterischen Stelle.[4] Diese Bindung führt zu einer verlängerten Öffnung des Ionenkanals, was eine anhaltende neuronale Erregung, unwillkürliche Muskelkontraktionen und schließlich die Lähmung und den Tod des Insekts zur

Folge hat.[12] Es gibt auch Hinweise auf eine sekundäre Wirkung auf GABA-gesteuerte Chloridkanäle.[4]



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachter Signalweg der allosterischen Modulation von nAChRs durch Spinosyne.

Experimentelle Protokolle

Die Bewertung der insektiziden Aktivität von Spinosyn-Analoga stützt sich auf eine Kombination aus biochemischen Assays und Insekten-Bioassays.

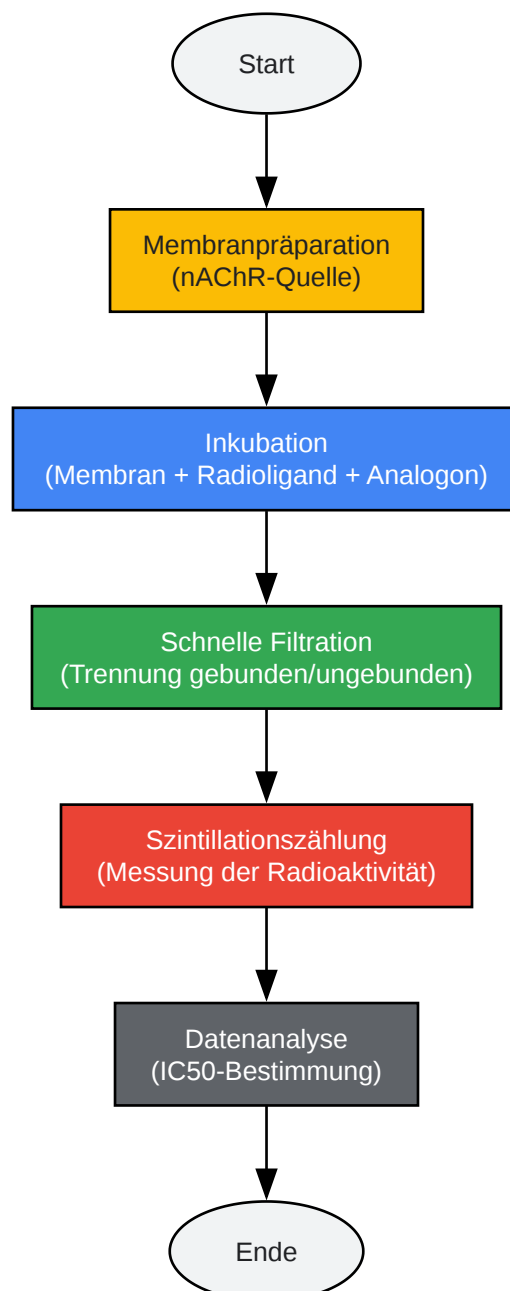
Radioliganden-Bindungsassay für nikotinische Acetylcholinrezeptoren

Dieser Assay misst die Affinität einer Verbindung zur allosterischen Bindungsstelle am nAChR.

Methodik:

- Membranpräparation: Membranen, die reich an nAChRs sind (z. B. aus Torpedo-Elektrozyten oder transfizierten Zelllinien), werden durch Homogenisierung und Zentrifugation isoliert.
- Inkubation: Die Membranpräparation wird mit einem Radioliganden (z. B. ^3H -markiertem α -Bungarotoxin für die orthosterische Stelle oder einem spezifischen allosterischen Liganden) und unterschiedlichen Konzentrationen der Testverbindung (Spinosyn-Analogon) inkubiert.

- Trennung: Gebundener und ungebundener Radioligand werden durch schnelle Filtration über Glasfaserfilter getrennt.
- Detektion: Die Radioaktivität auf den Filtern wird mittels Flüssigszintillationszählung gemessen.
- Datenanalyse: Die spezifische Bindung wird berechnet und IC50-Werte (die Konzentration der Testverbindung, die 50 % der spezifischen Bindung des Radioliganden hemmt) werden durch nichtlineare Regressionsanalyse bestimmt.



[Click to download full resolution via product page](#)

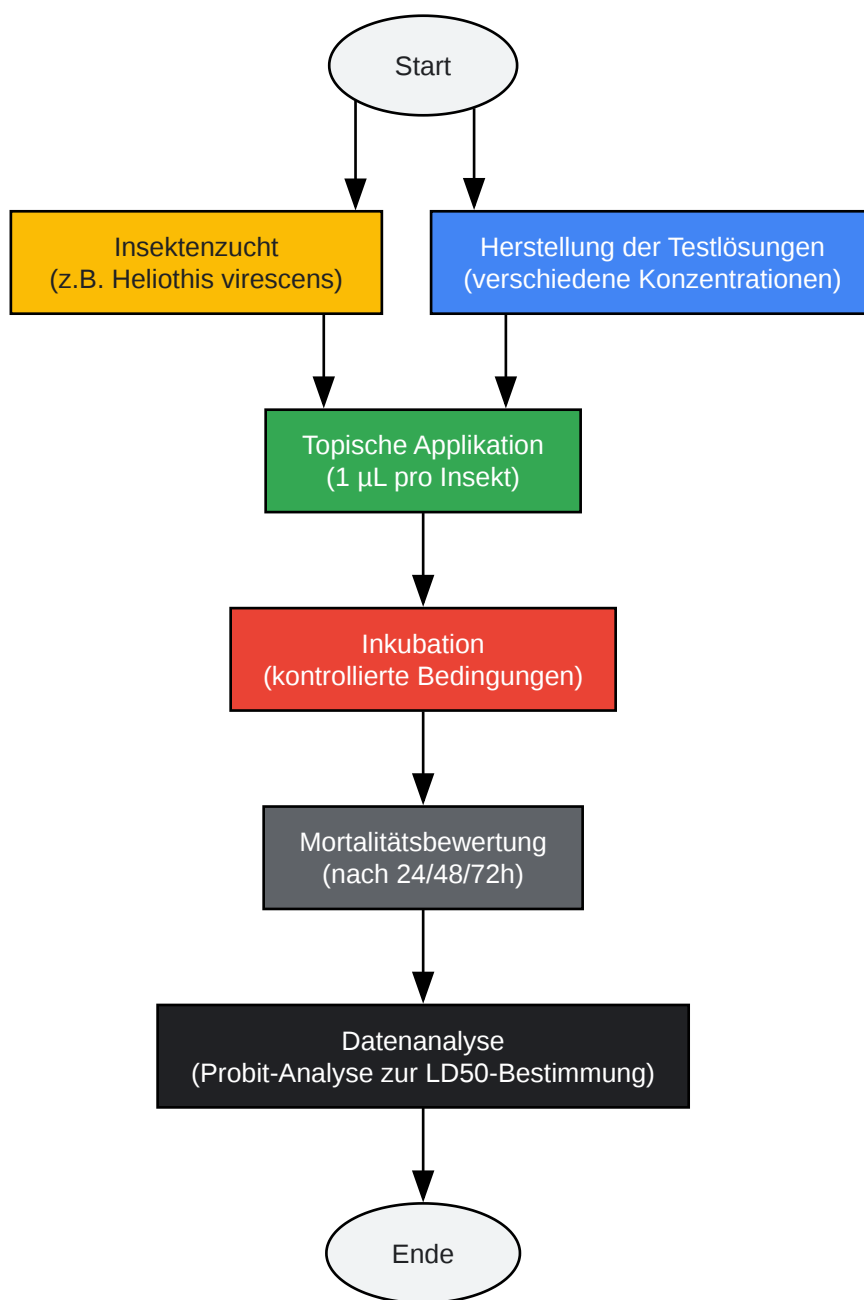
Abbildung 2: Allgemeiner Arbeitsablauf eines Radioliganden-Bindungsassays.

Insekten-Bioassay (Topische Applikation)

Dieser Assay bewertet die Kontaktgiftigkeit einer Verbindung gegen eine Zielinsektenart.

Methodik:

- Insektenzucht: Eine homogene Population der Zielinsektenart (z. B. *Heliothis virescens* Larven im dritten Stadium) wird unter kontrollierten Bedingungen gezüchtet.
- Lösungsherstellung: Die Testverbindungen werden in einem geeigneten Lösungsmittel (z. B. Aceton) in einer Reihe von Konzentrationen gelöst.
- Applikation: Ein definiertes Volumen (typischerweise 1 µL) jeder Konzentration wird mit einer Mikropipette topisch auf das dorsale Thoraxsegment jedes Insekts aufgetragen. Eine Kontrollgruppe erhält nur das Lösungsmittel.
- Inkubation: Die behandelten Insekten werden in einzelnen Behältern mit Nahrung bei kontrollierter Temperatur und Luftfeuchtigkeit gehalten.
- Mortalitätsbewertung: Die Mortalität wird nach einem festgelegten Zeitraum (z. B. 24, 48 und 72 Stunden) erfasst.
- Datenanalyse: Die Dosis-Wirkungs-Daten werden mittels Probit-Analyse ausgewertet, um die LD50-Werte (die Dosis, die 50 % der Testpopulation tötet) zu berechnen.



[Click to download full resolution via product page](#)

Abbildung 3: Arbeitsablauf eines topischen Insekten-Bioassays.

Schlussfolgerung

Die vergleichende Analyse zeigt, dass synthetische Modifikationen am Spinosyn-Grundgerüst, insbesondere an der Rhamnose-Einheit, zu einer signifikant gesteigerten insektiziden Aktivität führen können. Das Analogon 3'-O-Ethyl-Spinosyn A zeigt eine zehnfach höhere Potenz als die

natürliche Verbindung Spinosyn A gegen *Heliothis virescens*.^[5] Das kommerziell erfolgreiche Spinetoram, ein halbsynthetisches Derivat, zeigt ebenfalls eine überlegene oder vergleichbare Wirksamkeit gegenüber Spinosad bei geringeren Aufwandsmengen gegen eine Reihe von Schädlingen.^{[4][9][10]} Diese Ergebnisse unterstreichen das immense Potenzial der quantitativen Struktur-Wirkungs-Beziehungs- (QSAR) Studien und des rationalen Designs bei der Entwicklung von Insektiziden der nächsten Generation, die auf dem Spinosyn-Pharmakophor basieren.^{[1][3][7]} Die bereitgestellten Protokolle und Wirkmechanismus-Diagramme bieten eine Grundlage für die weitere Forschung und Evaluierung neuer Spinosyn-Analoga.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Natural products as insecticides: the biology, biochemistry and quantitative structure-activity relationships of spinosyns and spinosoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The spinosyns, spinosad, spinetoram, and synthetic spinosyn mimics - discovery, exploration, and evolution of a natural product chemistry and the impact of computational tools - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. bibliotekanauki.pl [bibliotekanauki.pl]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
- 9. Resistance of *Spodoptera frugiperda* (Lepidoptera: Noctuidae) to spinetoram: inheritance and cross-resistance to spinosad - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. thepharmajournal.com [thepharmajournal.com]

- 12. Nicotinic acetylcholine receptor modulator insecticides act on diverse receptor subtypes with distinct subunit compositions | PLOS Genetics [journals.plos.org]
- To cite this document: BenchChem. [Spinosyn-Analoga im Vergleich: Ein Leitfaden zur insektiziden Aktivität]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194846#comparison-of-spinosine-s-activity-with-its-synthetic-analogs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com